

Application Notes and Protocols: Preparation of PF-4136309 Stock Solution with DMSO

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Compound of Interest

Compound Name: PF-4136309

Cat. No.: B3158423

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-4136309, also known as INCB8761, is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2).^{[1][2][3][4]} CCR2 plays a crucial role in the recruitment of monocytes and macrophages to sites of inflammation and within the tumor microenvironment.^[1] As such, **PF-4136309** is a valuable tool for in vitro and in vivo studies related to inflammation, immunology, and oncology.^{[1][5]} This document provides a detailed protocol for the preparation of a stock solution of **PF-4136309** using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties

A summary of the key physicochemical properties of **PF-4136309** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₁ F ₃ N ₆ O ₃	[1]
Molecular Weight	568.59 g/mol	[1][2][6]
Appearance	Solid powder	[1]
Solubility in DMSO	≥50 mg/mL (87.94 mM)	[6][7]
Solubility in Water	Insoluble	[1][2]

Experimental Protocol: Preparation of a 10 mM PF-4136309 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-4136309** in DMSO. The concentration can be adjusted based on experimental needs, and the required mass of **PF-4136309** can be calculated accordingly.

Materials:

- **PF-4136309** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Determine the required mass of **PF-4136309**:
 - Use the following formula to calculate the mass of **PF-4136309** required to prepare the desired volume of stock solution at the target concentration: $\text{Mass (g)} = \text{Concentration}$

$(\text{mol/L}) \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

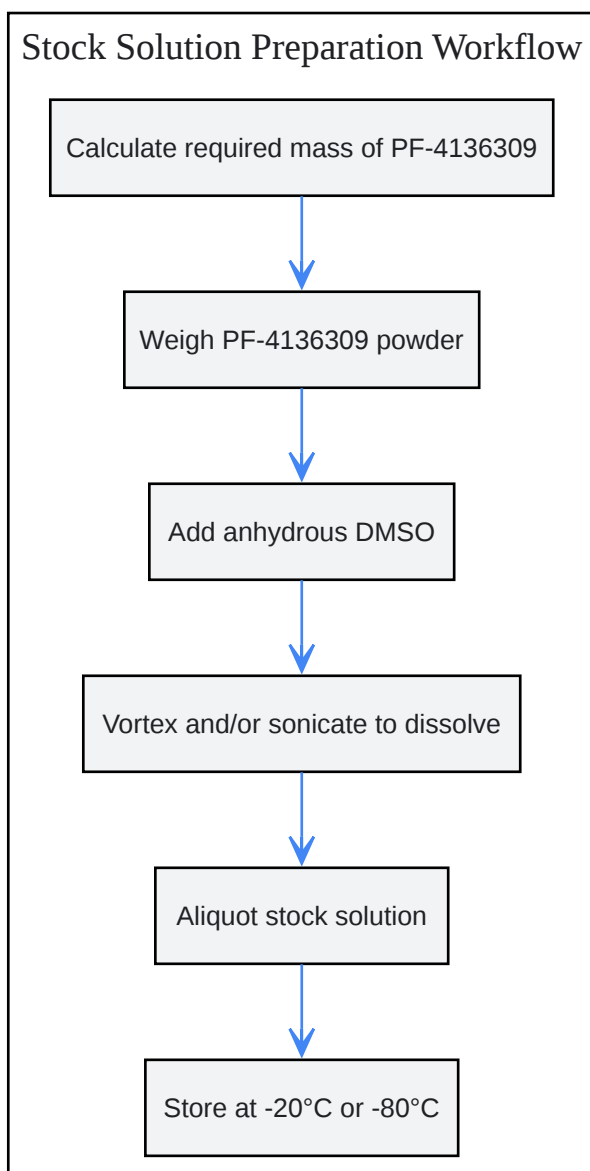
- For example, to prepare 1 mL of a 10 mM stock solution:
 - Concentration = 10 mM = 0.01 mol/L
 - Volume = 1 mL = 0.001 L
 - Molecular Weight = 568.59 g/mol
 - Mass = 0.01 mol/L x 0.001 L x 568.59 g/mol = 0.0056859 g = 5.69 mg
- Weighing **PF-4136309**:
 - Carefully weigh out the calculated mass of **PF-4136309** powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolving in DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the **PF-4136309** powder. It is recommended to use freshly opened DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
 - For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication for 5-10 minutes can be applied to break down any aggregates.[\[8\]](#)
 - Gentle warming of the solution to 30-40°C can also aid in solubilization.[\[8\]](#)
- Storage of the Stock Solution:

- Once the **PF-4136309** is completely dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[\[6\]](#)
- For short-term storage (days to weeks), the aliquots can be stored at 0-4°C.[\[1\]](#)
- For long-term storage (months to years), store the aliquots at -20°C or -80°C.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Calculation Table for Various Stock Concentrations:

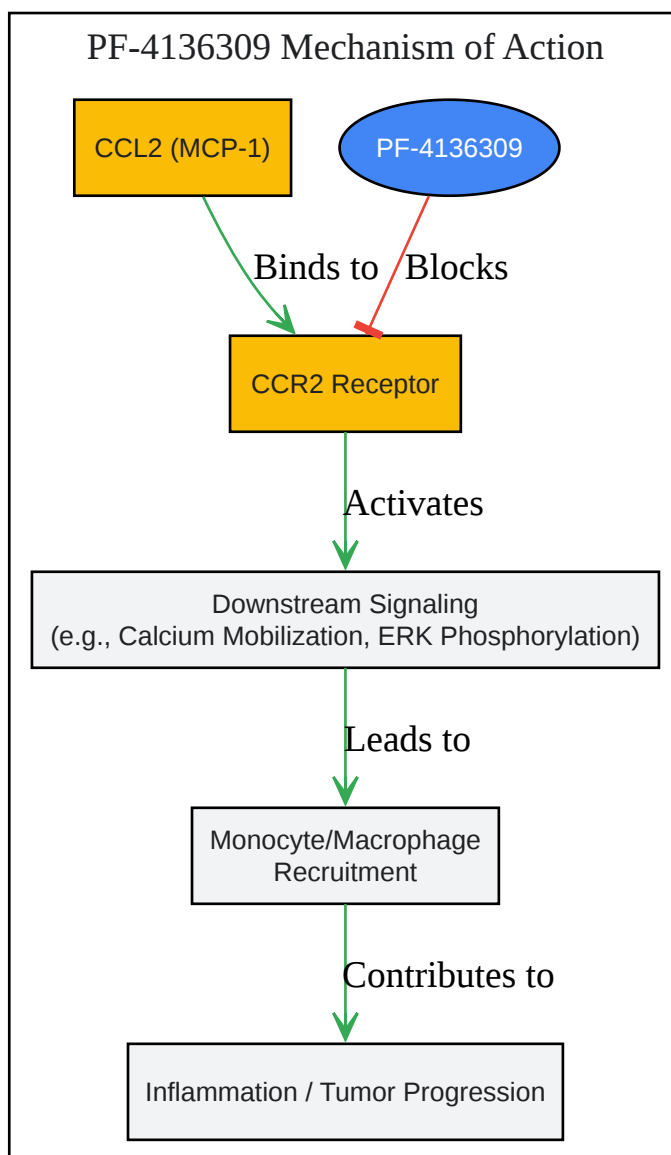
Desired Stock Concentration	Volume of DMSO	Mass of PF-4136309 Required
1 mM	1 mL	0.57 mg
5 mM	1 mL	2.84 mg
10 mM	1 mL	5.69 mg
20 mM	1 mL	11.37 mg
50 mM	1 mL	28.43 mg

Visualizations



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Caption: Workflow for **PF-4136309** Stock Solution Preparation.



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Caption: **PF-4136309** Signaling Pathway Inhibition.

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